

# Barasertib-HQPA: A Deep Dive into its Mechanism of Action in Cancer Cells

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## Compound of Interest

Compound Name: Barasertib-HQPA

Cat. No.: B7882032

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## Introduction

**Barasertib-HQPA** (also known as AZD2811), the active metabolite of the prodrug Barasertib (AZD1152), is a highly potent and selective small molecule inhibitor of Aurora B kinase.[1][2] Aurora B is a key mitotic serine/threonine kinase that plays a critical role in orchestrating proper chromosome segregation and cytokinesis.[3] Its overexpression in various malignancies has rendered it an attractive therapeutic target. This technical guide provides an in-depth exploration of the mechanism of action of **Barasertib-HQPA** in cancer cells, supported by quantitative data, detailed experimental protocols, and visual representations of the key signaling pathways and experimental workflows.

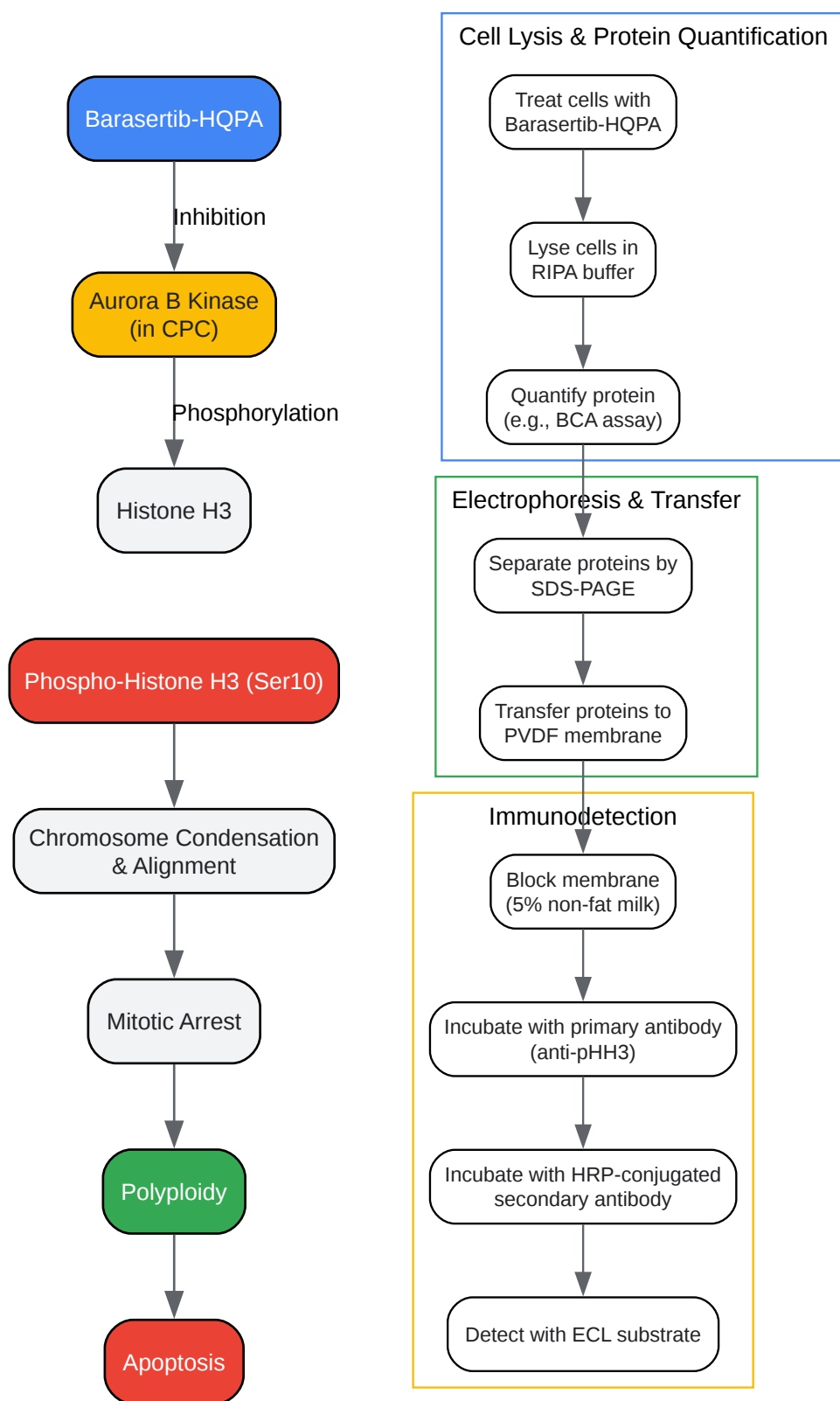
## Core Mechanism of Action: Targeting the Chromosomal Passenger Complex

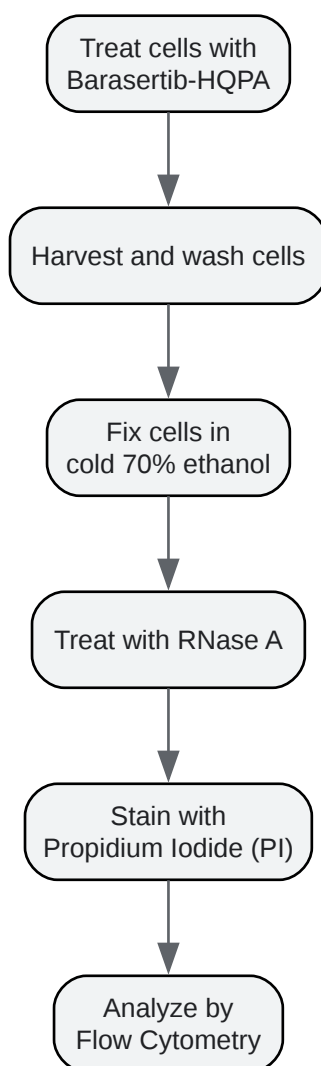
**Barasertib-HQPA** exerts its anti-cancer effects by directly targeting Aurora B kinase, a core component of the Chromosomal Passenger Complex (CPC). The CPC, which also includes INCENP, Survivin, and Borealin, is essential for the correct attachment of microtubules to kinetochores, the activation of the spindle assembly checkpoint, and the successful completion of cytokinesis.

By competitively binding to the ATP-binding pocket of Aurora B, **Barasertib-HQPA** inhibits its kinase activity.<sup>[4]</sup> This inhibition disrupts the phosphorylation of key downstream substrates, leading to a cascade of mitotic errors.

## Signaling Pathway of Barasertib-HQPA Action

The primary consequence of Aurora B inhibition by **Barasertib-HQPA** is the suppression of histone H3 phosphorylation at Serine 10 (pHH3), a hallmark of Aurora B activity and a critical event for chromosome condensation during mitosis.<sup>[2]</sup><sup>[5]</sup> This disruption leads to defects in chromosome alignment and segregation.





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